

# Performance of Benzofurotriazole-Based Materials in Organic Electronics: A Comparative Guide

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## Compound of Interest

Compound Name: 2H-Benzofuro[2,3-d]triazole

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The field of organic electronics holds immense promise for the development of flexible, lightweight, and cost-effective devices. At the heart of these innovations lies the design and performance of novel organic semiconductor materials. Among these, **2H-Benzofuro[2,3-d]triazole** and its derivatives are emerging as a compelling class of materials. Their inherent electronic properties, characterized by an electron-deficient triazole moiety fused with a benzofuran core, make them attractive candidates for various applications, including organic field-effect transistors (OFETs) and organic solar cells (OSCs).

This guide provides a comparative analysis of the performance of materials based on the closely related 2H-benzo[d][1,2,3]triazole core, owing to the limited availability of specific performance data for **2H-Benzofuro[2,3-d]triazole** derivatives in the public domain. The data presented herein for benzotriazole-based materials offers valuable insights into the potential of this broader class of compounds. We will compare their performance against established and alternative materials in organic electronics, supported by experimental data and detailed methodologies.

## Performance Comparison

The performance of organic semiconductor materials is benchmarked by several key metrics. For OFETs, charge carrier mobility ( $\mu$ ) is a critical parameter, indicating how efficiently charge



carriers move through the material. For OSCs, the power conversion efficiency (PCE) is the primary figure of merit, representing the percentage of solar energy converted into electrical energy.

Below are tables summarizing the performance of 2H-benzo[d][1][2][3]triazole-based materials in comparison to other relevant classes of organic semiconductors.

Table 1: Performance of Hole-Transporting Materials in Organic Field-Effect Transistors (OFETs)

Material Class	Representative Material/Derivative	Hole Mobility ( $\mu$ ) (cm <sup>2</sup> /Vs)	On/Off Ratio	Device Architecture
2H-Benzo[d][1][2][3]triazole	D–A–D derivatives	Behave as p-type semiconductors[1][2]	-	Top-contact/bottom-gate[1][2]
Benzothiadiazole	PT-BTD derivative	0.10	> 10 <sup>7</sup>	Top-contact/bottom-gate
Carbazole	Carbazole-based polymer	-	-	-

Table 2: Performance of Materials in Organic Solar Cells (OSCs)



Material Class	Role in OSC	Representative Material/Derivative	Power Conversion Efficiency (PCE) (%)	Open-Circuit Voltage (Voc) (V)	Short-Circuit Current (Jsc) (mA/cm <sup>2</sup> )	Fill Factor (FF) (%)
2H-Benzo[d][1][2][3]triazole	Donor	PBTZCZ-H Polymer	5.13[3]	0.74[3]	11.5[3]	60.1[3]
Benzothiadiazole	Acceptor	TQT Heterotrimer	19.15	-	-	-
Carbazole	Hole Transport Layer	CzAn Polymer	22.6 (in Perovskite Solar Cell)	-	-	-

## Key Experiments and Methodologies

The performance data presented above is derived from specific experimental setups. Understanding these methodologies is crucial for reproducing and building upon these findings.

## Fabrication and Characterization of 2H-Benzo[d][1][2][3]triazole-Based OFETs

A series of Donor- $\pi$ -Acceptor- $\pi$ -Donor (D-A-D) compounds with a 2H-benzo[d][1][2][3]triazole core have been synthesized and characterized in OFETs.[1][2]

- **Synthesis:** The synthesis of these materials typically involves a multi-step process. For instance, a common route is the Sonogashira cross-coupling reaction between a dibrominated 2H-benzo[d][1][2][3]triazole core and various electron-donating alkyne-functionalized aromatic groups.
- **Device Fabrication:** The OFETs are commonly fabricated in a top-contact/bottom-gate architecture.[1][2]



- A heavily n-doped silicon wafer with a thermally grown silicon dioxide ( $\text{SiO}_2$ ) layer serves as the substrate and gate dielectric, respectively.
- The organic semiconductor is deposited onto the  $\text{SiO}_2$  surface, typically by spin-coating from a solution.
- Source and drain electrodes, usually made of gold, are then thermally evaporated onto the organic layer through a shadow mask.
- Characterization: The electrical characteristics of the OFETs are measured under ambient conditions using a semiconductor parameter analyzer. The hole mobility ( $\mu$ ) is calculated from the transfer characteristics in the saturation regime using the standard field-effect transistor equations.

## Fabrication and Characterization of Benzotriazole-Based Organic Solar Cells

Inverted solar cell devices have been fabricated using benzotriazole-based small molecules and polymers as the donor material.<sup>[3]</sup>

- Materials: A representative polymer is PBTZCZ-H, which consists of a benzotriazole acceptor unit and a carbazole donor unit.<sup>[3]</sup> The acceptor material is typically a fullerene derivative like  $\text{PC}_{71}\text{BM}$ .<sup>[3]</sup>
- Device Fabrication (Inverted Structure):
  - Indium tin oxide (ITO) coated glass substrates are cleaned and coated with an electron transport layer (ETL), such as a ZnO and PEIE combination.<sup>[3]</sup>
  - The active layer, a blend of the benzotriazole-based donor and the fullerene acceptor, is spin-coated from a solution onto the ETL.
  - A hole transport layer (HTL), such as  $\text{MoO}_3$ , is then deposited on top of the active layer.<sup>[3]</sup>
  - Finally, a metal electrode (e.g., silver) is thermally evaporated to complete the device.<sup>[3]</sup>



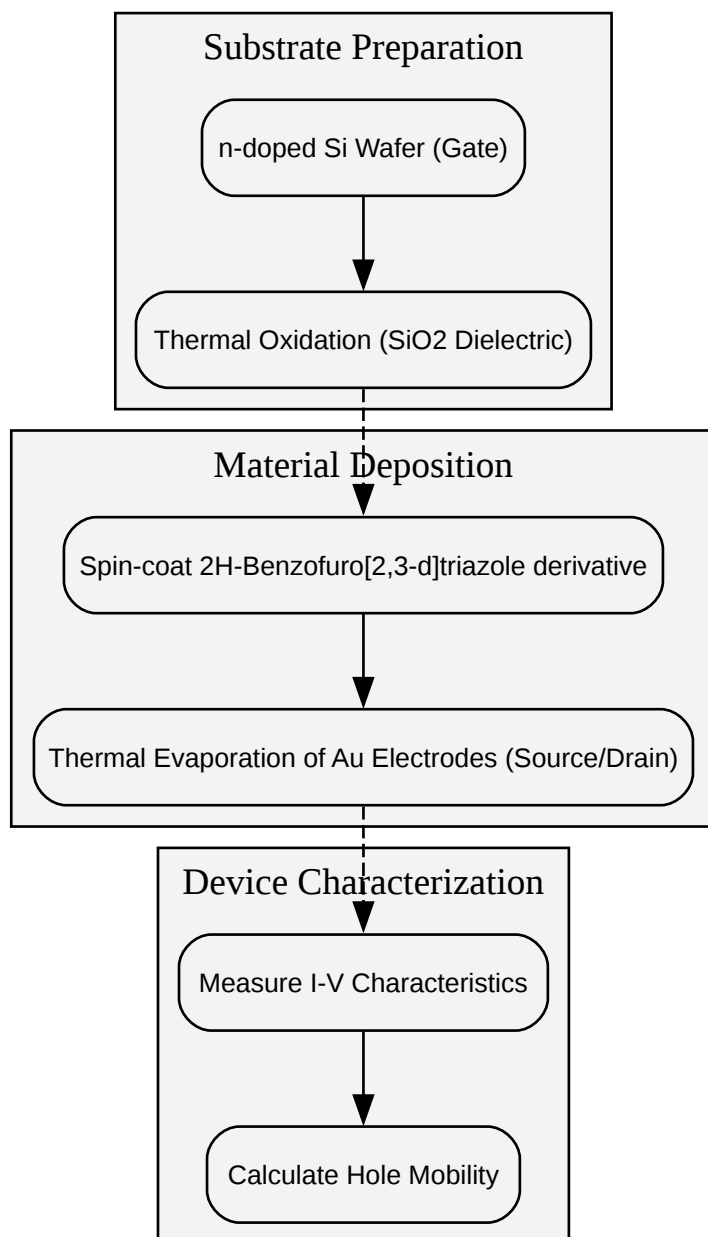
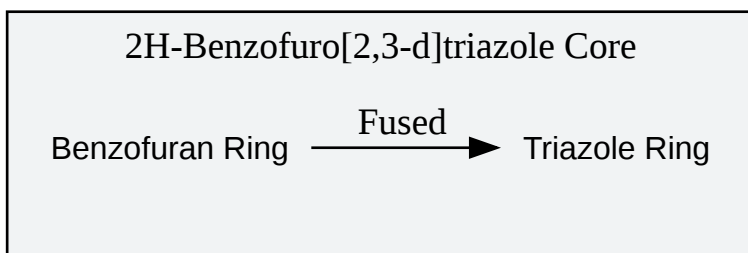
- Characterization: The current density-voltage (J-V) characteristics of the solar cells are measured under simulated AM 1.5G solar illumination (100 mW/cm<sup>2</sup>). The power conversion efficiency (PCE), open-circuit voltage (Voc), short-circuit current density (Jsc), and fill factor (FF) are extracted from the J-V curves.[3]

## Visualizing the Concepts

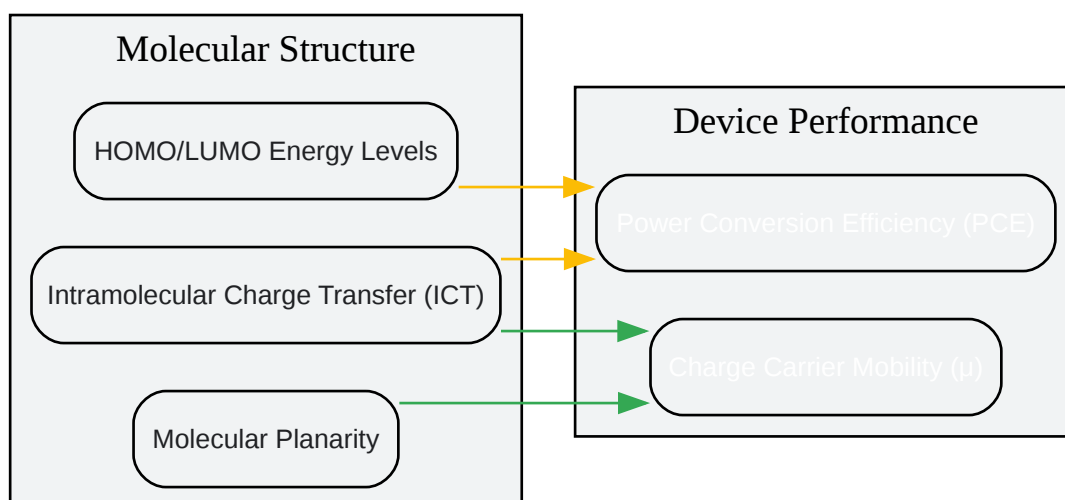
To better understand the relationships and processes described, the following diagrams are provided.



Donor Group 1  $\longleftarrow$  Acceptor Core  $\longrightarrow$  Donor Group 2







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